

4-Nitrophenethyl Alcohol: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name: 4-Nitrophenethyl alcohol

Cat. No.: B126260

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **4-Nitrophenethyl alcohol** (CAS No. 100-27-6). The information is compiled and presented to meet the needs of laboratory and drug development professionals, emphasizing safe handling, storage, and emergency procedures. All quantitative data has been summarized in structured tables for ease of reference, and a logical workflow for safe handling is provided.

Chemical Identification

This section provides the fundamental identification details for **4-Nitrophenethyl alcohol**.

Identifier	Value
Chemical Name	4-Nitrophenethyl alcohol
Synonyms	2-(4-Nitrophenyl)ethanol, 4-Nitrobenzeneethanol, p-Nitrophenethyl alcohol[1]
CAS Number	100-27-6[1][2]
Molecular Formula	C8H9NO3[1][2]
Molecular Weight	167.16 g/mol [1][3][4]
Structure	
InChI	InChI=1S/C8H9NO3/c10-6-5-7-1-3-8(4-2-7)9(11)12/h1-4,10H,5-6H2

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Nitrophenethyl alcohol** is presented below. These properties are crucial for safe handling and storage.

Property	Value
Appearance	Yellow to orange crystalline powder or solid[1][4][5]
Melting Point	56 - 64 °C (132.8 - 147.2 °F)[1][4][5][6]
Boiling Point	177 °C (351 °F) at 16 mmHg[5][7]
Flash Point	144.5 °C (292.1 °F)[1][5]
Density	1.27 - 1.29 g/cm ³ [1][5]
Solubility	Slightly soluble in water. Soluble in chloroform and methanol.[1][3]
Vapor Pressure	0.000455 mmHg at 25 °C[1][5]

Hazard Identification and Classification

4-Nitrophenethyl alcohol is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4) [2] [8]	H302: Harmful if swallowed [2] [8]
Skin Corrosion/Irritation (Category 2) [2]	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation (Category 2A) [2]	H319: Causes serious eye irritation [2] [8]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation [2]

NFPA and HMIS Ratings:[\[2\]](#)

- NFPA: Health: 2, Flammability: 1, Reactivity: 0
- HMIS: Health: 3, Flammability: 1, Physical Hazard: 0

Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Exposure Route	Effects
Ingestion	Harmful if swallowed. [2]
Inhalation	May cause respiratory irritation. [2] Structurally similar chemicals may cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen. [7] [9]
Skin Contact	Causes skin irritation. [2]
Eye Contact	Causes serious eye irritation. [2] [8]

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is essential to minimize risk.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling **4-Nitrophenethyl alcohol** is provided below.



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Figure 1: Required Personal Protective Equipment Workflow.

Handling Procedures

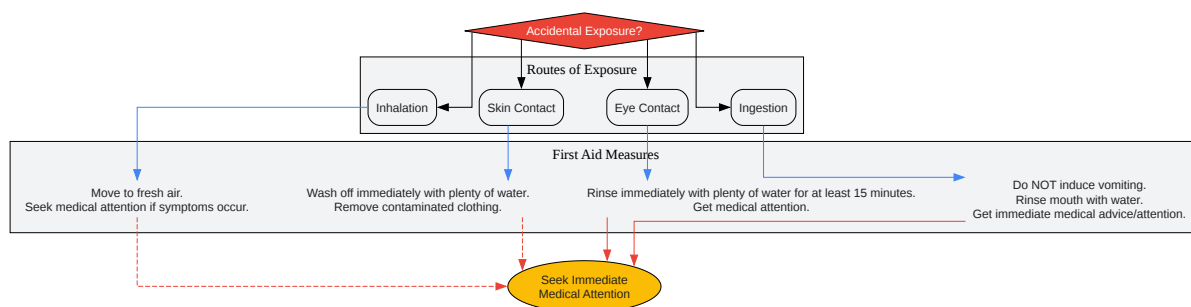
- Ensure good ventilation in the work area.[2]
- Avoid breathing dust, mist, or spray.[2]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke when using this product.[2][8]
- Wash hands thoroughly after handling.[2][8]

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[2]
- Keep the container tightly closed when not in use.[2]
- Incompatible materials include strong bases and strong oxidizing agents.[2]

Emergency Procedures

A logical workflow for responding to accidental exposure is detailed below.



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Figure 2: Emergency First Aid Procedures Workflow.

Fire-Fighting Measures

- Suitable extinguishing media: Alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[2]
- Hazardous decomposition products: Thermal decomposition can generate carbon oxides and nitrogen oxides.[2]

Accidental Release Measures

- Evacuate unnecessary personnel and ensure adequate ventilation.[2]
- Wear appropriate personal protective equipment.[2]

- For solid spills, sweep or shovel into a suitable container for disposal, minimizing dust generation.[2]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. The product should be disposed of at an appropriate treatment and disposal facility.[9]

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